

Application Notes and Protocols for Measuring GPS491 Efficacy in Cell Culture

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Compound of Interest

Compound Name: GPS491

Cat. No.: B13915580

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These application notes provide detailed protocols for assessing the in vitro efficacy of **GPS491**, a thiazole-5-carboxamide derivative that inhibits viral replication by altering host cell RNA processing.[1][2][3] **GPS491** has demonstrated broad-spectrum antiviral activity against HIV-1, adenovirus, and multiple coronaviruses.[1][4] The primary mechanism of action involves the modulation of splicing regulatory SR proteins, leading to disruptions in viral gene expression and replication.[1][3][5]

Quantitative Efficacy and Cytotoxicity Data

The following tables summarize the effective concentrations (EC50) and cytotoxic concentrations (CC50) of **GPS491** against various viruses in different cell lines.

Table 1: Antiviral Activity of **GPS491**

Virus	Strain/Clade	Cell Line	EC50 (nM)
HIV-1	Clade A	CEM-GXR	176
Clade B	CEM-GXR	248	1000
NL43 E0043 RTI	CEM-GXR	235	
NL43 2918 PI	CEM-GXR	230	
NL43 11845 INI	CEM-GXR	203	
IIIB MVC res	CEM-GXR	216	
HIV-1 Bal	PBMCs	248	
HIV-1 IIIB	PBMCs	738	
Adenovirus	HAdV-C5	A549	1000
Coronavirus	229E	Huh7	250
OC43	Huh7	250	100
SARS-CoV2	Huh7	100	

Data compiled from studies demonstrating the potent antiviral activity of **GPS491** across different viral families.[\[2\]](#)

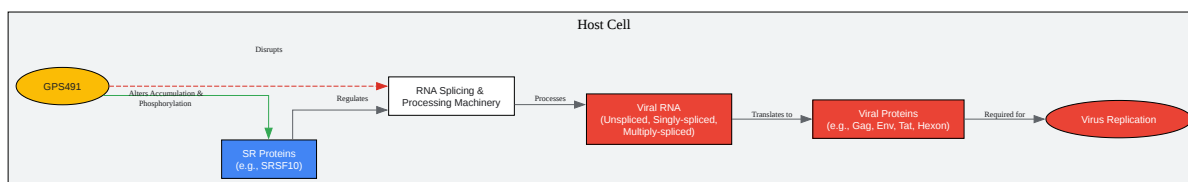
Table 2: Cytotoxicity Profile of **GPS491**

Cell Line	CC50 (nM)
CEM-GXR	12,052
PBMCs	2,509
A549	>40,000
Huh7	>10,000

GPS491 exhibits minimal cytotoxicity at concentrations where it is effective against viral replication.[\[2\]](#)

Signaling Pathway and Mechanism of Action

GPS491 exerts its antiviral effects by targeting host cell factors involved in RNA processing, specifically the SR protein family. This leads to altered viral RNA splicing and accumulation, ultimately inhibiting the production of viral proteins.



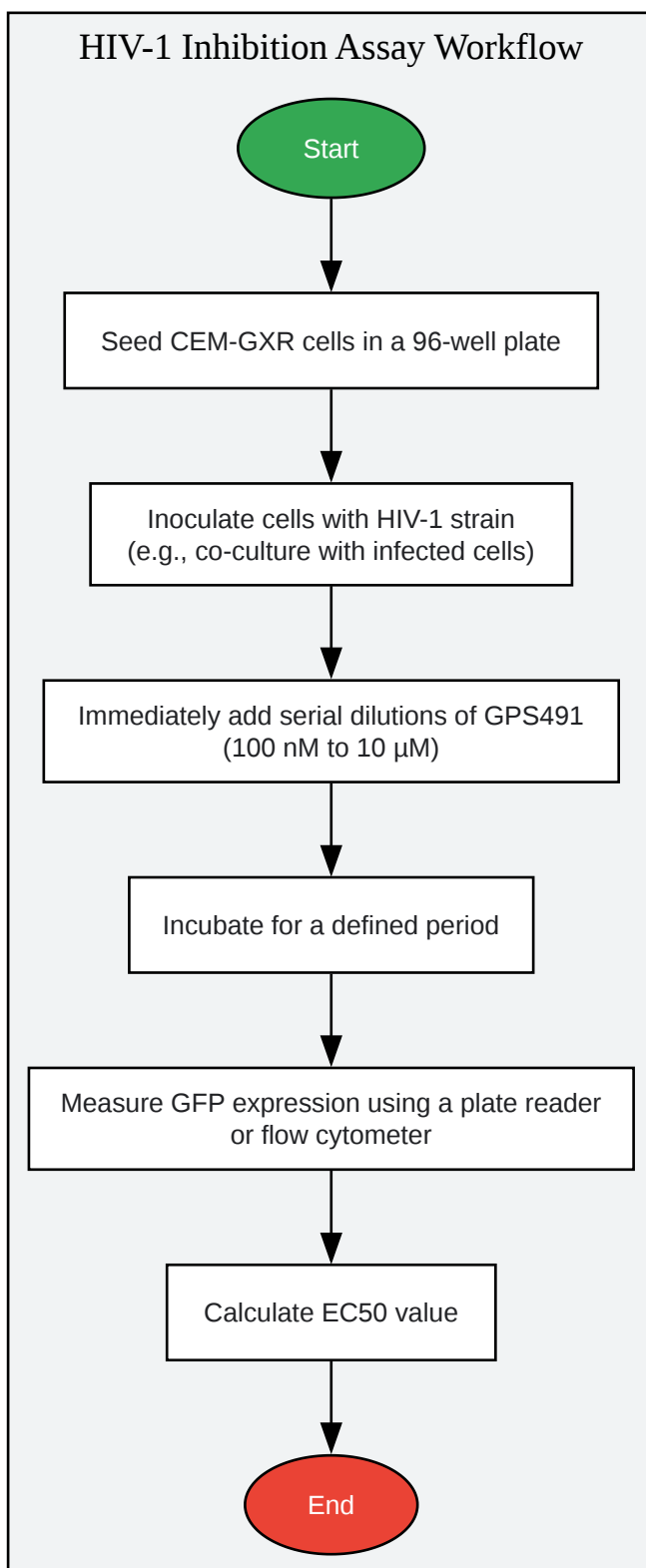
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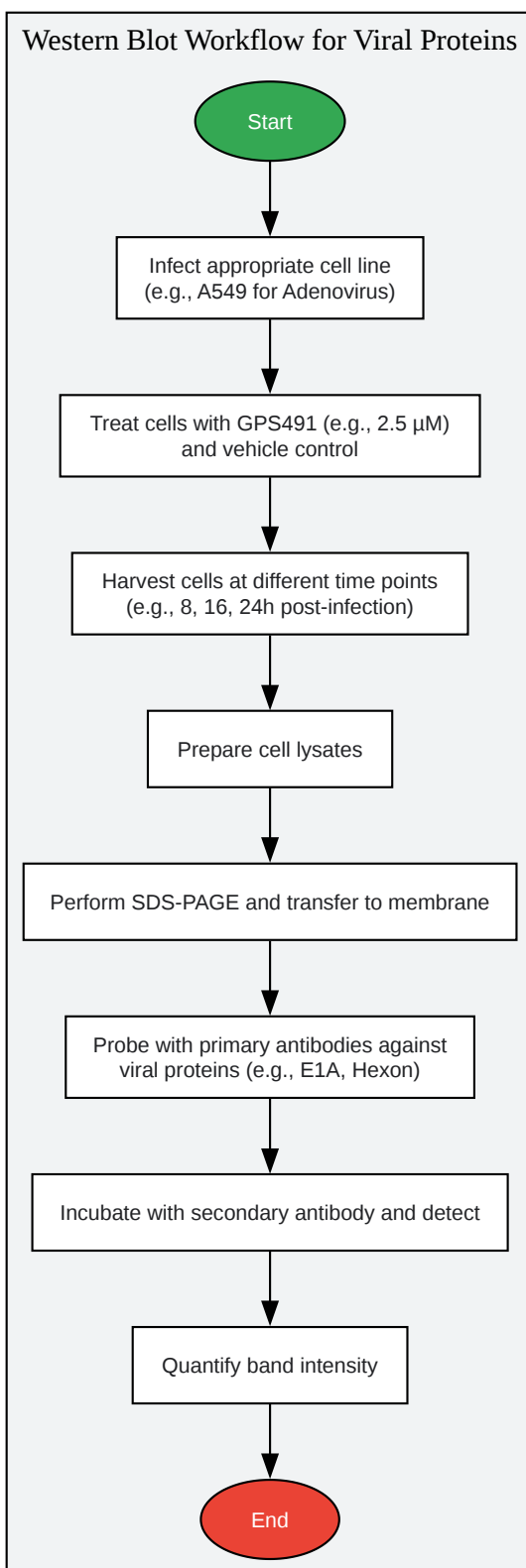
Caption: Proposed mechanism of **GPS491** antiviral activity.

Experimental Protocols

Protocol for Assessing Antiviral Efficacy using a GFP Reporter Assay (HIV-1)

This protocol is adapted for the CEM-GXR cell line, which expresses Green Fluorescent Protein (GFP) upon successful HIV-1 infection.





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References

- 1. The Thiazole-5-Carboxamide GPS491 Inhibits HIV-1, Adenovirus, and Coronavirus Replication by Altering RNA Processing/Accumulation [harvest.usask.ca]
- 2. The Thiazole-5-Carboxamide GPS491 Inhibits HIV-1, Adenovirus, and Coronavirus Replication by Altering RNA Processing/Accumulation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Thiazole-5-Carboxamide GPS491 Inhibits HIV-1, Adenovirus, and Coronavirus Replication by Altering RNA Processing/Accumulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Small Molecule Exhibits Pan-Antiviral Activity By Adjusting The Host Cell Environment | Molecular Genetics [moleculargenetics.utoronto.ca]
- 5. researchgate.net [researchgate.net]
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